Application Notes and Protocols for Intraperitoneal Injection of BMS-986299 in Mice

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Compound of Interest

Compound Name:	*BMS-986299*
CAS No.:	*2242952-69-6*
Cat. No.:	*B8201818*

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Introduction

BMS-986299 is a first-in-class, potent, and selective agonist of the NOD-, LRR-, and pyrin domain-containing 3 (NLRP3) inflammasome.[1] Activation of the NLRP3 inflammasome is a critical component of the innate immune system, leading to the maturation and secretion of pro-inflammatory cytokines such as interleukin-1β (IL-1β) and IL-18.[1] These cytokines can enhance adaptive immune responses and promote T-cell memory, making NLRP3 agonists like **BMS-986299** a subject of interest for immunomodulatory and antineoplastic therapies.[1] In preclinical studies, **BMS-986299** has been shown to enhance the antitumor activity of checkpoint inhibitors and induce durable immunological memory in solid tumor models.[1]

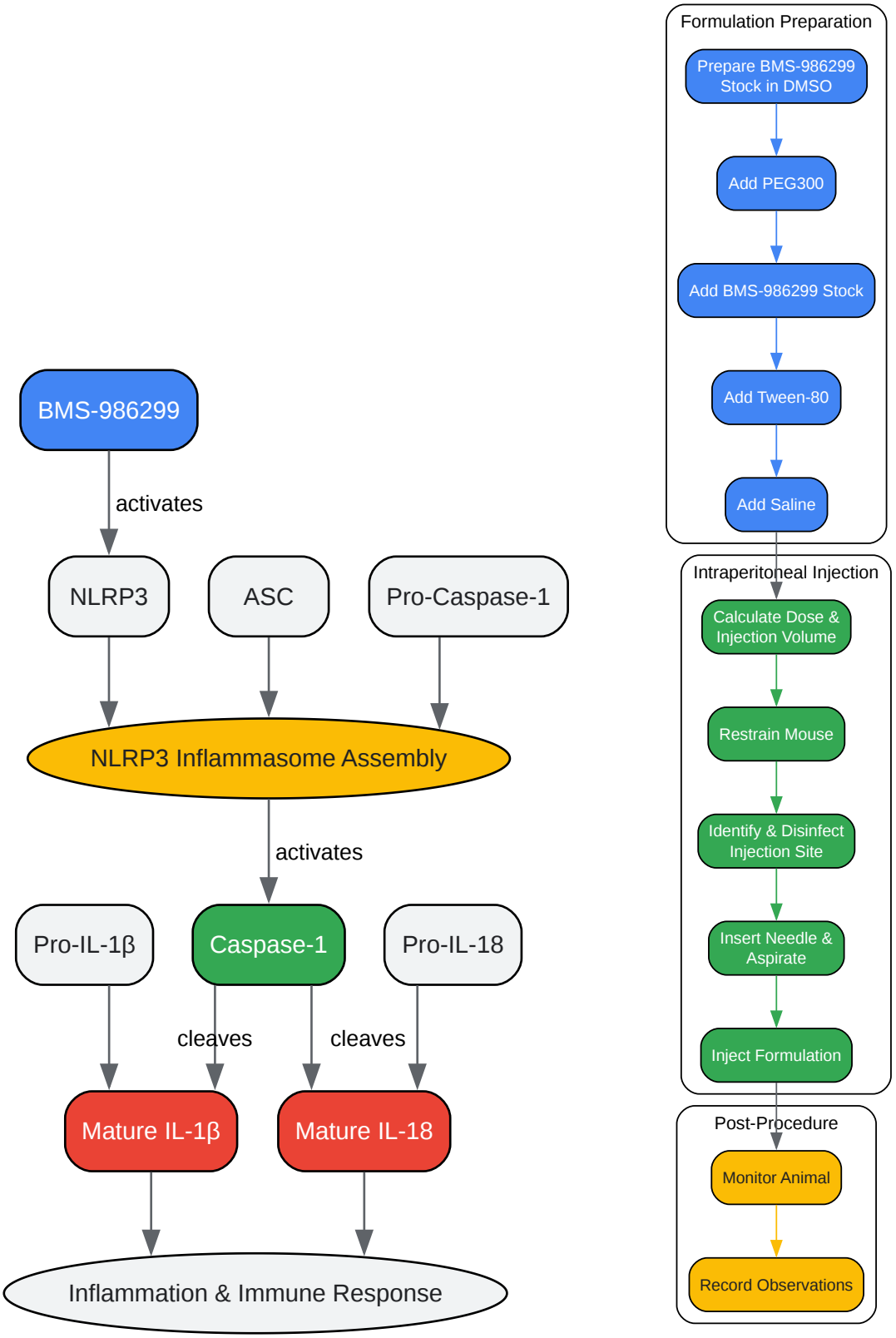
This document provides detailed application notes and protocols for the formulation and intraperitoneal (i.p.) injection of **BMS-986299** in mice, a common route for preclinical in vivo studies. The provided formulation is based on established vehicles for poorly soluble compounds, as specific peer-reviewed data for the intraperitoneal formulation of **BMS-986299** is limited.

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Mechanism of Action: NLRP3 Inflammasome Activation

BMS-986299 directly binds to and activates the NLRP3 protein, a key sensor within the NLRP3 inflammasome complex. This activation triggers the assembly of the inflammasome, leading to the activation of caspase-1. Activated caspase-1 then cleaves pro-IL-1β and pro-IL-18 into their mature, secreted forms, which mediate downstream inflammatory and immune responses.

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References

- 1. Discovery and preclinical characterization of BMS-986299, a first-in-class NLRP3 agonist with potent antitumor activity in combination with checkpoint blockade - American Chemical Society [acs.digitellinc.com]
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